

An In-Depth Technical Guide to 1-(2-Methoxyethyl)-4-nitrobenzene

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Compound of Interest

Compound Name: 1-(2-Methoxyethyl)-4-nitrobenzene

CAS No.: 69628-98-4

Cat. No.: B126286

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Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-(2-Methoxyethyl)-4-nitrobenzene** (CAS No: 69628-98-4). The document is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis. It details the compound's structure, nomenclature, physicochemical properties, a probable synthetic route based on the Williamson ether synthesis, expected reactivity, and essential safety and handling protocols. While experimental spectral data for this specific molecule is not publicly available, this guide provides references to the spectral characteristics of closely related compounds to offer valuable comparative insights.

Introduction

1-(2-Methoxyethyl)-4-nitrobenzene is a nitroaromatic compound with potential applications as an intermediate in organic synthesis, particularly in the development of pharmaceuticals and other specialty chemicals. The presence of the nitro group, a strong electron-withdrawing group, significantly influences the reactivity of the aromatic ring, making it a versatile building

block for various chemical transformations. This guide synthesizes available data to provide a detailed scientific resource for laboratory and developmental applications.

Nomenclature and Structure

The unambiguous identification of a chemical entity is foundational to scientific discourse. This section provides the standard nomenclature and structural representation of **1-(2-Methoxyethyl)-4-nitrobenzene**.

- IUPAC Name: **1-(2-methoxyethyl)-4-nitrobenzene**[\[1\]](#)
- CAS Number: 69628-98-4[\[1\]](#)
- Molecular Formula: C₉H₁₁NO₃[\[1\]](#)
- Molecular Weight: 181.19 g/mol [\[1\]](#)
- SMILES: COCCC1=CC=C(C=C1)[O-][\[1\]](#)
- InChIKey: VZUJQBDFJZRCBQ-UHFFFAOYSA-N[\[1\]](#)

The structure of **1-(2-Methoxyethyl)-4-nitrobenzene** is characterized by a benzene ring substituted with a nitro group at the para position relative to a 2-methoxyethyl group.

Figure 1: Chemical structure of **1-(2-Methoxyethyl)-4-nitrobenzene**.

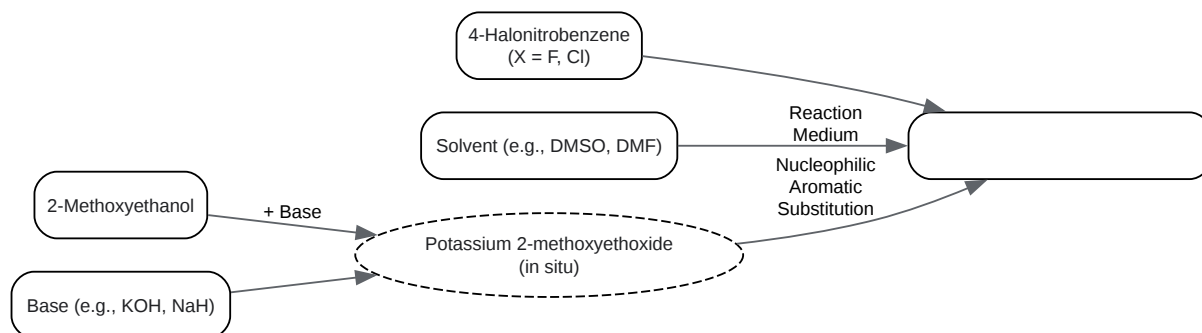
Physicochemical Properties

A thorough understanding of a compound's physicochemical properties is critical for its application in synthesis and formulation. The following table summarizes the available computed and estimated data for **1-(2-Methoxyethyl)-4-nitrobenzene**.

Property	Value	Source
Molecular Weight	181.19 g/mol	PubChem[1]
Boiling Point	273.6 ± 15.0 °C at 760 mmHg	ChemSrc[1]
Density	1.2 ± 0.1 g/cm ³	ChemSrc[1]
Flash Point	120.6 ± 22.4 °C	ChemSrc[1]
Melting Point	No experimental data available. Estimated to be in the range of 20-40 °C based on related isomers such as 1,2-Dimethyl-4-nitrobenzene (27-30 °C).	N/A
Solubility	Sparingly soluble in water. Likely soluble in common organic solvents such as diethyl ether, benzene, and ethanol.[2]	N/A

Synthesis

A probable and efficient route for the synthesis of **1-(2-Methoxyethyl)-4-nitrobenzene** is the Williamson ether synthesis. This well-established reaction involves the coupling of an alkoxide with a primary alkyl halide or, in this case, a nucleophilic aromatic substitution on an activated aryl halide.



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Figure 2: Proposed Williamson ether synthesis workflow for **1-(2-Methoxyethyl)-4-nitrobenzene**.

Experimental Protocol: A Proposed Method

This protocol is adapted from the synthesis of a structurally similar compound, 1-(2-methoxyethoxy)-4-nitrobenzene. The underlying principle of the Williamson ether synthesis is directly applicable.

Materials:

- 4-Fluoronitrobenzene or 4-Chloronitrobenzene
- 2-Methoxyethanol
- Potassium hydroxide (KOH) or Sodium hydride (NaH)
- Anhydrous Dimethyl sulfoxide (DMSO) or N,N-Dimethylformamide (DMF)
- Deionized water
- Hydrochloric acid (HCl), 5% aqueous solution
- Organic solvent for extraction (e.g., ethyl acetate or dichloromethane)

- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- **Alkoxide Formation:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-methoxyethanol (1.2 equivalents) in the chosen anhydrous solvent (DMSO or DMF).
- To this solution, add a strong base such as potassium hydroxide (1.5 equivalents) or sodium hydride (1.2 equivalents) portion-wise at room temperature. Stir the mixture until the base has completely reacted to form the potassium or sodium 2-methoxyethoxide.
- **Nucleophilic Aromatic Substitution:** To the freshly prepared alkoxide solution, add a solution of 4-halonitrobenzene (1.0 equivalent) in the same anhydrous solvent dropwise. The use of 4-fluoronitrobenzene is generally preferred as fluoride is a better leaving group in nucleophilic aromatic substitution reactions.
- **Reaction Monitoring:** Heat the reaction mixture to a temperature between 80-100 °C. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature and pour it into a beaker containing a 5% aqueous solution of hydrochloric acid.
- **Extraction:** Transfer the aqueous mixture to a separatory funnel and extract the product with an organic solvent like ethyl acetate or dichloromethane (3 x volume of the aqueous phase).
- **Purification:** Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.
- **Final Purification:** The crude product can be further purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure **1-(2-Methoxyethyl)-4-nitrobenzene**.

Reactivity

The chemical reactivity of **1-(2-Methoxyethyl)-4-nitrobenzene** is primarily dictated by the nitro group and the aromatic ring.

- **Reduction of the Nitro Group:** The nitro group can be readily reduced to an amino group using various reducing agents such as hydrogen gas with a metal catalyst (e.g., Pd/C, PtO₂), or metal-acid systems (e.g., Sn/HCl, Fe/HCl). This transformation is fundamental in the synthesis of aniline derivatives, which are valuable precursors in the pharmaceutical and dye industries.
- **Electrophilic Aromatic Substitution:** The nitro group is a strong deactivating group and a meta-director for electrophilic aromatic substitution reactions.[3] This is due to its strong electron-withdrawing nature, which reduces the electron density of the benzene ring, making it less susceptible to attack by electrophiles. Any further electrophilic substitution will predominantly occur at the positions meta to the nitro group.
- **Nucleophilic Aromatic Substitution:** While the nitro group deactivates the ring towards electrophilic attack, it activates it towards nucleophilic aromatic substitution, particularly at the ortho and para positions. However, in **1-(2-Methoxyethyl)-4-nitrobenzene**, there are no leaving groups at these positions for further substitution.

Spectral Characteristics (Anticipated)

While experimental spectra for **1-(2-Methoxyethyl)-4-nitrobenzene** are not readily available, the expected spectral features can be predicted based on its structure and data from analogous compounds.

- **¹H NMR:** The proton NMR spectrum is expected to show characteristic signals for the aromatic protons, the methylene protons of the ethyl chain, and the methyl protons of the methoxy group. The aromatic protons will likely appear as two distinct doublets in the downfield region (around 7.0-8.5 ppm) due to the strong deshielding effect of the nitro group. The methylene protons adjacent to the aromatic ring and the methoxy group will appear as triplets, and the methoxy protons as a singlet.
- **¹³C NMR:** The carbon NMR spectrum will show distinct signals for the aromatic carbons, with the carbon bearing the nitro group being significantly downfield. The carbons of the 2-methoxyethyl side chain will also be clearly identifiable.

- **IR Spectroscopy:** The infrared spectrum will be characterized by strong absorption bands corresponding to the nitro group (typically around 1520 cm^{-1} and 1340 cm^{-1} for asymmetric and symmetric stretching, respectively). Other significant peaks will include C-H stretching of the aromatic ring and the alkyl chain, C=C stretching of the aromatic ring, and C-O stretching of the ether linkage.
- **Mass Spectrometry:** The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound ($m/z = 181.19$). Fragmentation patterns are likely to involve the loss of the methoxy group, the ethyl group, and the nitro group.

Safety and Handling

Nitroaromatic compounds, as a class, are considered hazardous and should be handled with appropriate precautions.^{[4][5]}

- **General Hazards:** Nitroaromatic compounds can be toxic and may cause adverse health effects upon exposure.^{[4][5]} They are often flammable and can be thermally unstable, posing a risk of rapid decomposition or explosion under certain conditions.^{[6][7]}
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat when handling **1-(2-Methoxyethyl)-4-nitrobenzene**. Work in a well-ventilated fume hood to avoid inhalation of vapors.
- **Storage:** Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames. It should be stored separately from strong oxidizing agents, strong bases, and strong reducing agents.
- **Disposal:** Dispose of waste material in accordance with local, state, and federal regulations for hazardous chemical waste.

Conclusion

1-(2-Methoxyethyl)-4-nitrobenzene is a valuable chemical intermediate with a range of potential applications in organic synthesis. This guide provides a comprehensive summary of its known and predicted chemical properties, a detailed synthetic protocol, and essential safety information. While a lack of publicly available experimental spectral data is a current limitation,

the information provided herein serves as a robust foundation for researchers and developers working with this compound.

References

- ACS Publications. (n.d.). Runaway Reaction Hazards in Processing Organic Nitro Compounds. Retrieved from [[Link](#)]
- ChemSrc. (2025-08-20). **1-(2-Methoxyethyl)-4-nitrobenzene** | CAS#:69628-98-4. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Major mechanisms of toxicity of nitroaromatic compounds. Retrieved from [[Link](#)]
- The Royal Society of Chemistry. (n.d.). Cross-coupling reactivity of 1,1-dichloroalkenes under palladium catalysis: Domino synthesis of diarylalkynes. Retrieved from [[Link](#)]
- PubChem. (n.d.). **1-(2-Methoxyethyl)-4-nitrobenzene**. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Scheme 5: Nucleophilic aromatic substitution of 4-fluoro-1-nitrobenzene.... Retrieved from [[Link](#)]
- Master Organic Chemistry. (2014, October 24). The Williamson Ether Synthesis. Retrieved from [[Link](#)]
- PMC - NIH. (n.d.). Nitroaromatic Compounds, from Synthesis to Biodegradation. Retrieved from [[Link](#)]
- PMC - NIH. (2024, July 26). Sequential Nucleophilic Aromatic Substitution Reactions of Activated Halogens. Retrieved from [[Link](#)]
- University of St Andrews. (2024, July 22). Ethers | Health & Safety. Retrieved from [[Link](#)]
- YouTube. (2022, December 29). Lec-35 || Mass Fragmentation pattern of nitro compounds || Nitropropane || Nitrobenzene. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2020, May 30). 15.3: The Williamson Ether Synthesis. Retrieved from [[Link](#)]

- YouTube. (2021, January 25). ONC-12/Electrophilic Substitution Reactions of Nitrobenzene/Organic Nitrogen Compounds/TN 12th Std. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 1-Methoxy-2-methyl-4-nitrobenzene. Retrieved from [\[Link\]](#)
- PubMed. (n.d.). Investigation of the ionisation and fragmentation behaviour of different nitroaromatic compounds occurring as polar metabolites of explosives using electrospray ionisation tandem mass spectrometry. Retrieved from [\[Link\]](#)
- YouTube. (2018, August 29). Williamson Ether Synthesis. Retrieved from [\[Link\]](#)
- Agency for Toxic Substances and Disease Registry. (n.d.). Toxicological Profile for Nitrobenzene. Retrieved from [\[Link\]](#)
- N/A. (n.d.). Williamson Ether Synthesis. Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (2025, March 3). Relative rates of addition of carbanions to substituted nitroarenes: can quantum chemical calculations give meaningful predictions?. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 1-Methoxy-4-methyl-2-nitrobenzene. Retrieved from [\[Link\]](#)
- ResearchGate. (2025, August 6). (PDF) Mass spectra and fragmentation mechanisms of some nitrophenylhydrazines and nitrophenylhydrazones. Retrieved from [\[Link\]](#)
- Ministry of Manpower. (n.d.). Occupational Safety & Health Circular Safe Use, Handling and Storage of Nitrocellulose. Retrieved from [\[Link\]](#)
- HMDB. (n.d.). ¹³C NMR Spectrum (1D, 500 MHz, D₂O, predicted) (HMDB0029686). Retrieved from [\[Link\]](#)
- YouTube. (2015, February 19). Mass Spectrometry Fragmentation Part 1. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Benzene, 1-methoxy-4-nitro-. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2023, January 22). Substitution Reactions of Benzene Derivatives. Retrieved from [\[Link\]](#)

- Australian Industrial Chemicals Introduction Scheme. (2023, December 14). Benzene, 1-methoxy-4-nitro- - Evaluation statement. Retrieved from [[Link](#)]
- NIST. (n.d.). Benzene, 1-methoxy-4-nitro-. Retrieved from [[Link](#)]
- Filo. (n.d.). Show how you would use the Williamson ether synthesis to prepar.... Retrieved from [[Link](#)]
- CSWAB.org. (n.d.). Biodegradation of Nitroaromatic Compounds and Explosives. Retrieved from [[Link](#)]
- YouTube. (2018, September 20). 14.6a Fragmentation Patterns of Alkanes, Alkenes, and Aromatic Compounds. Retrieved from [[Link](#)]
- HMDB. (n.d.). ¹H NMR Spectrum (1D, 300 MHz, CCl₄, experimental) (HMDB0041950). Retrieved from [[Link](#)]
- Cheméo. (n.d.). Chemical Properties of Benzene, 1-methoxy-4-nitro- (CAS 100-17-4). Retrieved from [[Link](#)]
- Sciencemadness Wiki. (2020, February 2). Nitrobenzene. Retrieved from [[Link](#)]

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Sources

- 1. 1-(2-Methoxyethyl)-4-nitrobenzene | C₉H₁₁NO₃ | CID 3017948 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. atsdr.cdc.gov [atsdr.cdc.gov]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. researchgate.net [researchgate.net]

- [5. Nitroaromatic Compounds, from Synthesis to Biodegradation - PMC](#)
[pmc.ncbi.nlm.nih.gov]
- [6. pubs.acs.org](#) [pubs.acs.org]
- [7. oaktrust.library.tamu.edu](#) [oaktrust.library.tamu.edu]
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